

Personal Protective Equipment & Handling Guide: 5-(4-Chlorophenylthiomethyl)Tetrazole

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Compound of Interest

Compound Name: 5-(4-Chlorophenylthiomethyl)Tetrazole

CAS No.: 18527-31-6

Cat. No.: B095659

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CAS Number: 18527-31-6 Synonyms: 5-[(4-Chlorophenylthio)methyl]-1H-tetrazole; CPTMT
Physical State: White to off-white crystalline powder[1]

Executive Safety Summary

Immediate Action Required: Treat **5-(4-Chlorophenylthiomethyl)Tetrazole** (CPTMT) as a Sensitizing Irritant with specific Explosion Hazards related to metal contact.[1]

While substituted tetrazoles are generally more stable than the parent tetrazole ring, they retain the nitrogen-rich core that poses thermodynamic instability risks. The primary operational risks are inhalation of dust and formation of shock-sensitive metal tetrazolates if improper tools are used.

Core Safety Directives:

- **NO METAL TOOLS:** Never use stainless steel or iron spatulas. Use ceramic, Teflon, or polypropylene.
- **DUST CONTROL:** Handling must occur within a fume hood or powder containment enclosure.

- ACID WARNING: Contact with strong acids may release toxic gases; contact with strong bases may generate heat.

Hazard Characterization & Risk Assessment

Chemical & Physical Hazards

- Shock Sensitivity: Low for this specific derivative compared to pure tetrazole, but it remains a high-energy nitrogen compound.
- Metal Incompatibility (The "Tetrazole Rule"): Tetrazoles are acidic (pKa ~4-5). They react with transition metals (Copper, Zinc, Iron) to form metal tetrazolates, which are often highly shock-sensitive primary explosives.
- Static Discharge: As a fine organic powder, CPTMT has a high Minimum Ignition Energy (MIE) threshold but can still function as a fuel source in a dust explosion.

Health Hazards (GHS Classification)

- H315: Causes skin irritation.[2][3]
- H319: Causes serious eye irritation.[2][3][4]
- H335: May cause respiratory irritation.[2][3][4][5]
- Sensitization: Tetrazole derivatives are known structural alerts for skin sensitization; repeated exposure may induce allergic dermatitis.

PPE Selection Matrix

The following PPE standards are non-negotiable for research environments handling >10 mg of CPTMT.

Protection Zone	Routine Handling (< 1g)	Scale-Up / Synthesis (> 1g)	Rationale
Respiratory	Fume Hood (Face Velocity > 100 fpm)	Fume Hood + N95 (if open handling)	Prevents inhalation of irritant dust.[1]
Dermal (Hand)	Double Nitrile (0.11 mm min)	Silver Shield / Laminate (under Nitrile)	Thio-ethers can permeate standard nitrile over time.[1] Double gloving provides a breakthrough buffer.
Eye/Face	ANSI Z87.1 Safety Glasses	Chemical Goggles + Face Shield	Powder can become airborne; goggles seal against dust entry.
Body	Standard Cotton Lab Coat	Tyvek® Coverall (Disposable)	Prevents accumulation of dust on street clothes; Tyvek resists particle penetration.
Footwear	Closed-toe leather/synthetic	Chemical Resistant Overshoes	Prevents tracking of hazardous powder outside the lab.[1]

Operational Handling Protocols

Tool Selection (Critical)

STOP: Do not use standard laboratory metal spatulas.

- Approved Tools: Ceramic, Porcelain, Polypropylene, or Teflon-coated spatulas.
- Reasoning: Micro-abrasion of the metal surface by the tetrazole powder can generate trace metal salts. Over time, these salts accumulate in the threads of screw-cap jars or on the tool itself, creating a shock-sensitive explosion hazard.[1]

Weighing & Transfer^[1]

- **Static Elimination:** Use an ionizing bar or antistatic gun on the weighing vessel before transfer. Tetrazole powders are prone to static cling.
- **Containment:** Place the analytical balance inside a powder weighing enclosure or a fume hood with a draft shield.
- **Transfer:** Use a disposable weighing boat. Do not return excess material to the stock container to avoid cross-contamination and hydrolysis.

Reaction Setup

- **Inert Atmosphere:** Perform reactions under Nitrogen or Argon.
- **Solvent Selection:** Avoid chlorinated solvents if possible, as they can enhance skin permeability of the solute.
- **Temperature Control:** Do not heat above 150°C without Differential Scanning Calorimetry (DSC) data, as tetrazoles have distinct decomposition exotherms.

Emergency Response & Disposal

Spill Management (Solid Powder)

Do NOT use water initially. Water spreads the contamination and may hydrolyze the compound.

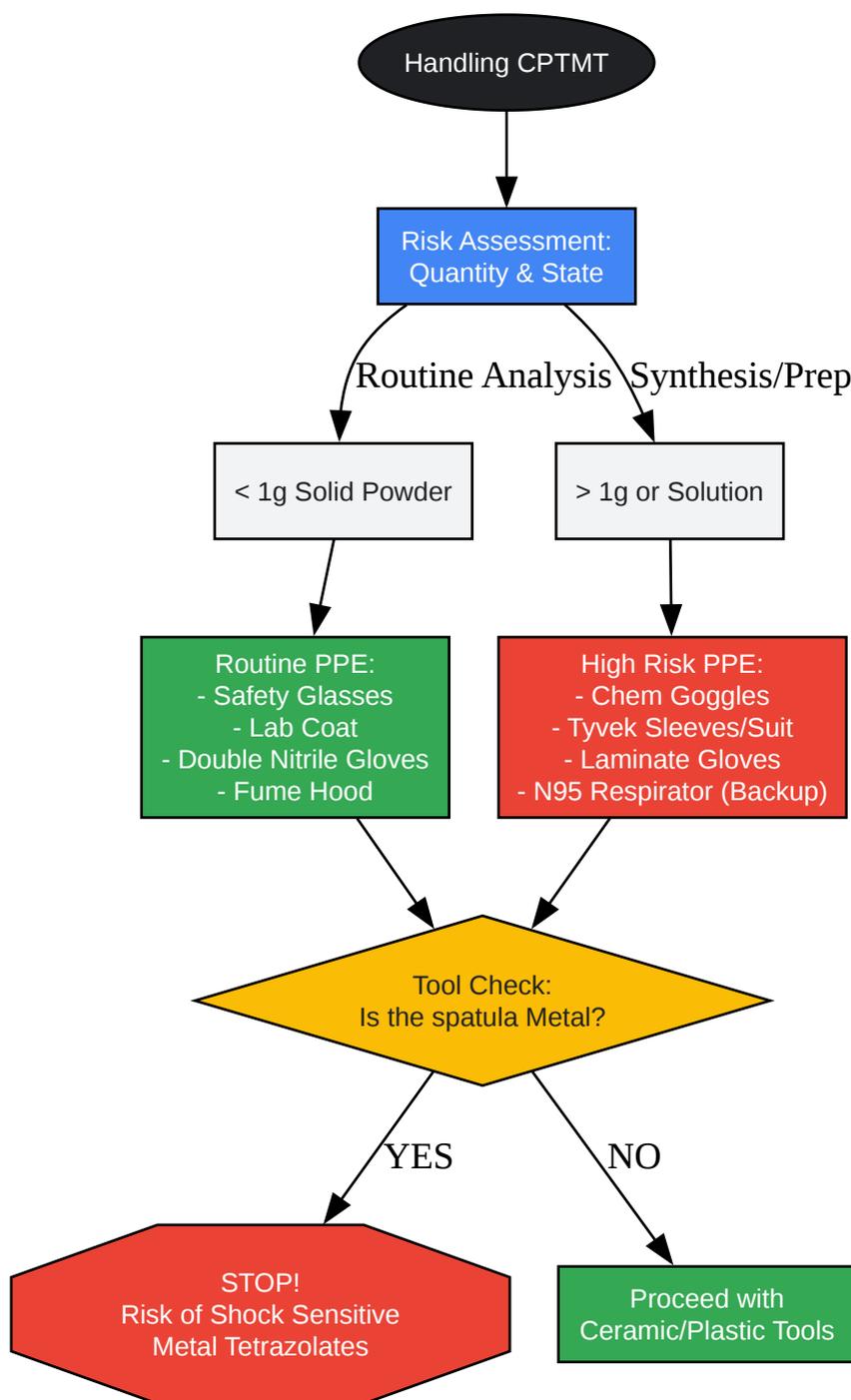
- **Evacuate:** Clear the immediate area of non-essential personnel.
- **PPE Up:** Don N95/P100 respirator and double gloves.
- **Dry Clean-Up:** Gently cover the spill with a solvent-dampened pad (Ethanol) or use a HEPA-filtered vacuum dedicated to hazardous chemicals.^[1]
- **Decontamination:** Wipe the surface with a 10% Sodium Hypochlorite (Bleach) solution to oxidize the thioether moiety, followed by a water rinse.

Disposal

- Waste Stream: High Nitrogen/High BTU Organic Waste.
- Segregation: NEVER mix with acidic waste streams (risk of hydrazoic acid-like vapor generation) or heavy metal waste streams.
- Labeling: Clearly label as "Tetrazole Derivative - Potential Sensitizer."

Visualized Workflows

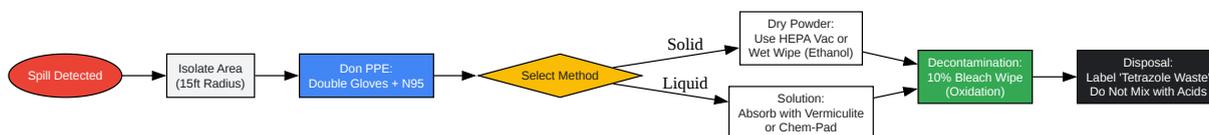
Diagram 1: PPE & Handling Decision Logic



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Caption: Decision matrix for selecting appropriate PPE and tools based on operational scale. Note the critical stop-point regarding metal tools.

Diagram 2: Emergency Spill Response



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Caption: Step-by-step workflow for safely managing CPTMT spills, emphasizing the avoidance of acid mixing during disposal.

References

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